

troubleshooting enoxacin insolubility in aqueous solutions

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Compound of Interest

Compound Name: *Enoxacin*

Cat. No.: *B1671340*

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Technical Support Center: Enoxacin Solubility

Welcome to the technical support center for **enoxacin**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on overcoming common challenges associated with the aqueous insolubility of **enoxacin**.

Frequently Asked Questions (FAQs)

Q1: Why is my **enoxacin** not dissolving in neutral water or buffer?

Enoxacin is classified as a poorly soluble drug in aqueous solutions at neutral pH.^[1] Its molecular structure contains both a weakly acidic carboxylic acid group ($pK_a \approx 5.3-6.0$) and a weakly basic piperazinyl group ($pK_a \approx 8.7$).^{[1][2]} At a neutral pH (around 7), the molecule exists predominantly in its zwitterionic form, which has high lipophilicity and limited solubility in water.^[1] Multiple sources report it as "insoluble in water".^{[3][4][5]}

Q2: What is the expected solubility of **enoxacin** in different solvents?

The solubility of **enoxacin** varies significantly depending on the solvent and the pH of the aqueous medium. It is a crystalline solid, typically appearing as an off-white to pale yellow powder.^{[3][6]} Below is a summary of reported solubility values.

Q3: How does pH affect the solubility of **enoxacin**?

The solubility of **enoxacin** is highly dependent on pH due to its amphoteric nature.

- In acidic conditions (pH < 5.3): The piperazinyll group becomes protonated (positively charged), increasing the molecule's polarity and solubility in aqueous media. **Enoxacin** is reported to be soluble in glacial acetic acid.[7]
- In alkaline conditions (pH > 8.7): The carboxylic acid group becomes deprotonated (negatively charged), which also increases its solubility. A common and effective method is to dissolve **enoxacin** in a sodium hydroxide solution.[3][4] For example, its solubility is reported to be as high as 50 mg/mL in 1 M NaOH.[3][4][8]
- At neutral pH (isoelectric point): Solubility is at its minimum because the molecule exists as a less polar zwitterion.[1]

Q4: I need to prepare a stock solution. Is it better to use an organic solvent or adjust the pH?

Both methods are viable, and the best choice depends on your experimental requirements.

- Organic Solvents (e.g., DMSO): This is a common method for preparing a high-concentration stock solution. The stock can then be diluted into your aqueous experimental medium. It is crucial to ensure the final concentration of the organic solvent is low enough to not affect the biological system.[6]
- pH Adjustment (e.g., NaOH): This method creates an organic solvent-free aqueous solution. It is suitable for experiments where organic solvents are not permissible. However, you must ensure the final pH of your solution is compatible with your experiment after adding the dissolved **enoxacin**.

Q5: My **enoxacin** precipitates when I dilute my DMSO stock solution into an aqueous buffer. What can I do?

This is a common issue that occurs when the concentration of **enoxacin** in the final aqueous solution exceeds its solubility limit under those specific pH and buffer conditions. Here are some troubleshooting steps:

- Lower the Final Concentration: The simplest solution is to reduce the final concentration of **enoxacin** in your working solution.

- **Increase DMSO in Final Solution:** A slightly higher percentage of DMSO in the final solution might keep the compound dissolved. However, always be mindful of the tolerance of your experimental system to the solvent.
- **Adjust the Final pH:** If your experiment allows, adjusting the pH of the final aqueous buffer to be either more acidic or more alkaline can significantly increase **enoxacin**'s solubility.
- **Use a Different Solvent System:** Consider preparing the stock in dimethylformamide (DMF), which has a reported solubility of approximately 15 mg/mL.[\[6\]](#) Alternatively, explore the use of co-solvents or surfactants if appropriate for your system.[\[1\]](#)

Q6: How should I store **enoxacin** solutions?

Aqueous solutions of **enoxacin** are not recommended for long-term storage. It is best practice to prepare them fresh. One source suggests not storing aqueous solutions for more than one day.[\[6\]](#) If you prepare a stock solution in a dry (anhydrous) organic solvent like DMSO, it can be stored at -20°C or -80°C for longer periods.[\[9\]](#) To avoid degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.[\[9\]](#)

Data Presentation

Table 1: Physicochemical Properties of Enoxacin

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₇ FN ₄ O ₃	[10]
Molecular Weight	320.32 g/mol	[10]
Appearance	Off-white to pale yellow crystalline solid	[3] [6]
Melting Point	220-224 °C	[10]
pKa (Strongest Acidic)	5.31 - 6.04	[2] [3]
pKa (Strongest Basic)	8.68	[2]
logP	-0.2	[10]

Table 2: Solubility of Enoxacin in Various Solvents

Solvent	pH	Reported Solubility	Reference(s)
Water	Neutral	Insoluble / Very Poorly Soluble	[3][4][5]
3.43 mg/mL	[2][10]		
1.09 mg/mL	[2]		
0.29 mg/mL (at 25°C)	[11]		
PBS (Aqueous Buffer)	7.2	~10 mg/mL	[6]
1 M NaOH (Aqueous)	Alkaline	50 mg/mL	[3][4][8]
Glacial Acetic Acid	Acidic	Soluble	[7]
DMSO	N/A	32 mg/mL	[9]
~0.1 mg/mL	[6]		
Dimethylformamide (DMF)	N/A	~15 mg/mL	[6]
Methanol	N/A	Slightly Soluble	[3]
Ethanol	N/A	Insoluble	[9]

Note: The variability in reported solubility values may be due to differences in experimental conditions such as temperature, purity of the compound, and dissolution methodology.

Experimental Protocols

Protocol 1: Preparation of an Enoxacin Stock Solution using DMSO

This protocol is suitable for creating a concentrated stock solution for subsequent dilution in aqueous media.

- **Weighing:** Accurately weigh the desired amount of **enoxacin** powder in a sterile microcentrifuge tube or vial.

- **Solvent Addition:** Add fresh, anhydrous DMSO to the powder to achieve the desired stock concentration (e.g., 10 mg/mL or 32 mg/mL).[9] Using fresh DMSO is critical, as absorbed moisture can reduce solubility.[9]
- **Dissolution:** Vortex the solution vigorously. If the solid does not dissolve completely, gentle warming in a water bath (37°C) or brief sonication can be used to aid dissolution.[9] Visually inspect the solution to ensure there are no solid particles remaining.
- **Storage:** For long-term storage, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for up to one year.[9]
- **Usage:** When preparing a working solution, dilute the stock into your aqueous buffer. Add the stock solution dropwise while vortexing the buffer to prevent localized high concentrations that can cause precipitation.

Protocol 2: Preparation of an Enoxacin Solution via pH Adjustment

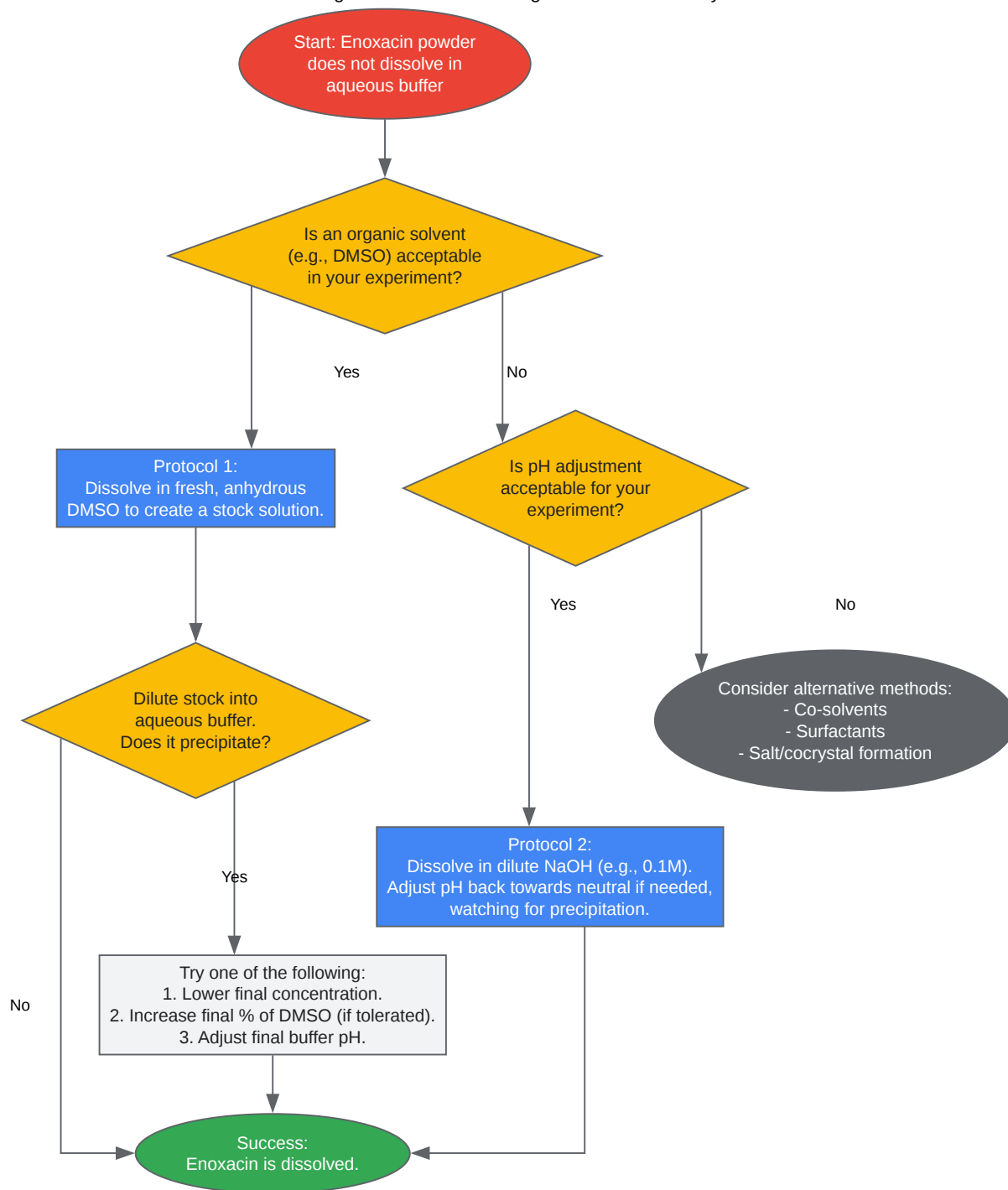
This protocol creates an organic solvent-free aqueous solution.

- **Weighing:** Accurately weigh the desired amount of **enoxacin** powder in a sterile container.
- **Solvent Preparation:** Prepare a dilute solution of sodium hydroxide (e.g., 0.1 M NaOH). A higher concentration (e.g., 1 M NaOH) can be used for higher **enoxacin** concentrations.[8]
- **Dissolution:** Add the NaOH solution dropwise to the **enoxacin** powder while stirring or vortexing until the solid is completely dissolved.
- **pH Neutralization (Optional):** If required for your experiment, carefully adjust the pH of the **enoxacin** solution back towards neutral by adding a dilute acid solution (e.g., 0.1 M HCl). Perform this step slowly while monitoring the pH with a calibrated pH meter. Be aware that as the pH approaches the isoelectric point (~pH 7.3), the **enoxacin** may begin to precipitate.
- **Final Volume Adjustment:** Add your experimental buffer or water to reach the final desired volume and concentration.

- Usage: Use this solution immediately, as aqueous preparations are not recommended for storage.[\[6\]](#)

Visual Guides

Diagram 1: Troubleshooting Enoxacin Insolubility

[Click to download full resolution via product page](#)Caption: Troubleshooting workflow for dissolving **enoxacin**.

Caption: Relationship between pH, molecular form, and solubility.

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